

Protocol for Spiking Metolachlor-d11 in Environmental Samples

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Compound of Interest

Compound Name: *Metolachlor-d11*

CAS No.: *1632119-30-2*

Cat. No.: *B15553620*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Metolachlor is a widely used herbicide, and its presence in environmental samples is a significant concern. Accurate quantification of Metolachlor in complex matrices such as soil, water, and sediment is crucial for environmental monitoring and risk assessment. The use of a stable isotope-labeled internal standard, such as **Metolachlor-d11**, is a well-established analytical technique to improve the accuracy and precision of these measurements. This document provides a detailed protocol for the preparation of **Metolachlor-d11** standard solutions and the procedure for spiking environmental samples.

Data Presentation

A summary of typical quantitative data for the analysis of Metolachlor using a deuterated internal standard is presented below. Please note that specific performance metrics can vary depending on the laboratory, instrumentation, and matrix characteristics.

Parameter	Water	Soil	Sediment
Typical Spiking Concentration	0.1 - 10 µg/L	10 - 100 µg/kg	10 - 100 µg/kg
Recovery (%)	90 - 110%	80 - 120%	75 - 115%
Limit of Detection (LOD)	0.01 - 0.1 µg/L	0.1 - 1 µg/kg	0.2 - 2 µg/kg
Limit of Quantification (LOQ)	0.05 - 0.5 µg/L	0.5 - 5 µg/kg	1 - 10 µg/kg

Experimental Protocols

This section details the necessary steps for preparing **Metolachlor-d11** standards and spiking them into various environmental samples.

Materials and Reagents

- **Metolachlor-d11** certified reference material
- Methanol (HPLC or pesticide residue grade)
- Deionized water (18 MΩ·cm)
- Volumetric flasks (Class A)
- Micropipettes and tips
- Vortex mixer
- Analytical balance

Preparation of Metolachlor-d11 Standard Solutions

1. Primary Stock Solution (100 µg/mL):

- Accurately weigh approximately 10 mg of **Metolachlor-d11** standard into a 100 mL volumetric flask.

- Dissolve the standard in methanol and bring the volume to the mark.
- Stopper the flask and mix thoroughly.
- This primary stock solution should be stored at -20°C in an amber glass vial.

2. Intermediate Stock Solution (10 µg/mL):

- Pipette 10 mL of the 100 µg/mL primary stock solution into a 100 mL volumetric flask.
- Dilute to the mark with methanol.
- Mix the solution thoroughly.
- Store at 4°C in an amber glass vial.

3. Working Spiking Solution (1 µg/mL):

- Pipette 10 mL of the 10 µg/mL intermediate stock solution into a 100 mL volumetric flask.
- Dilute to the mark with methanol.
- This working solution is used to spike the environmental samples. Store at 4°C and prepare fresh as needed for each batch of samples.

Sample Spiking Procedures

1. Water Samples:

- For a 100 mL water sample, add 100 µL of the 1 µg/mL working spiking solution to achieve a final concentration of 1 µg/L.
- The spiking volume can be adjusted to achieve the desired final concentration based on the expected levels of Metolachlor in the samples.
- Immediately after spiking, cap the sample container and vortex for at least 30 seconds to ensure thorough mixing.

- Allow the spiked sample to equilibrate for at least 30 minutes at room temperature before proceeding with extraction.

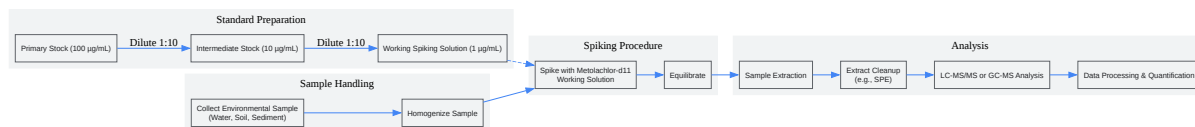
2. Soil and Sediment Samples:

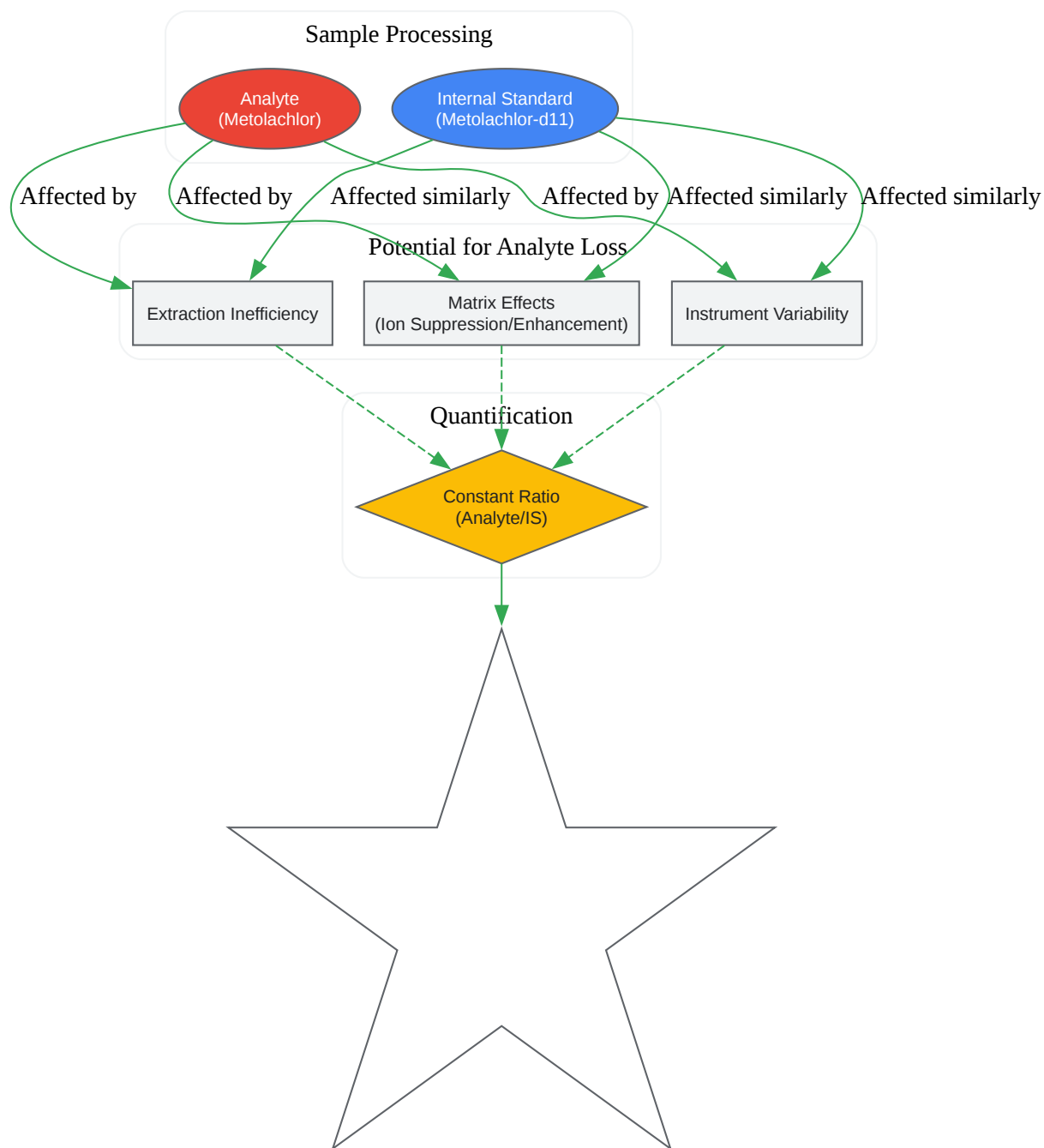
- Weigh approximately 10 g of the homogenized soil or sediment sample into an appropriate extraction vessel.
- Add 100 μL of the 1 $\mu\text{g/mL}$ working spiking solution directly onto the sample. This will result in a concentration of 10 $\mu\text{g/kg}$.
- The spiking volume can be adjusted based on the sample weight and desired final concentration.
- Thoroughly mix the spiked sample using a vortex mixer or by vigorous shaking for at least 1 minute to ensure even distribution of the internal standard.
- Allow the spiked sample to equilibrate for at least 1 hour at room temperature before extraction. This allows for the interaction of the internal standard with the sample matrix.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for spiking environmental samples with **Metolachlor-d11** and subsequent analysis.





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